

# Essential Safety and Operational Guide for Handling alpha-CEHC

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## Compound of Interest

Compound Name: *alpha-CEHC*

Cat. No.: *B041150*

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Disclaimer: No specific Safety Data Sheet (SDS) for alpha-Carboxyethyl-hydroxychroman (**alpha-CEHC**) is publicly available. The following guidance is based on the safety profile of its parent compound, alpha-tocopherol (Vitamin E), and standard laboratory practices for handling non-hazardous solid research chemicals. It is imperative to conduct a thorough risk assessment before commencing any work.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **alpha-CEHC**. It includes detailed operational and disposal plans to ensure safe and compliant laboratory practices.

## Compound Information and Hazard Assessment

**Alpha-CEHC** is a water-soluble metabolite of alpha-tocopherol.<sup>[1]</sup> It is a white to off-white solid supplied for research use only. While specific toxicological data for **alpha-CEHC** is not available, its parent compound, alpha-tocopherol, is not classified as a hazardous substance. Therefore, **alpha-CEHC** is presumed to have a low hazard potential. However, as with any chemical of unknown toxicity, it should be handled with care to minimize exposure.

Physical and Chemical Properties:

Property	Value	Source
Chemical Formula	C <sub>16</sub> H <sub>22</sub> O <sub>4</sub>	[2][3][4]
Molecular Weight	278.34 g/mol	[2][4]
Appearance	Solid	[2]
Solubility	DMF: 20 mg/ml DMSO: 20 mg/ml Ethanol: 10 mg/ml DMSO:PBS (pH 7.2) (1:1): 0.25 mg/ml	[3][5]

## Personal Protective Equipment (PPE)

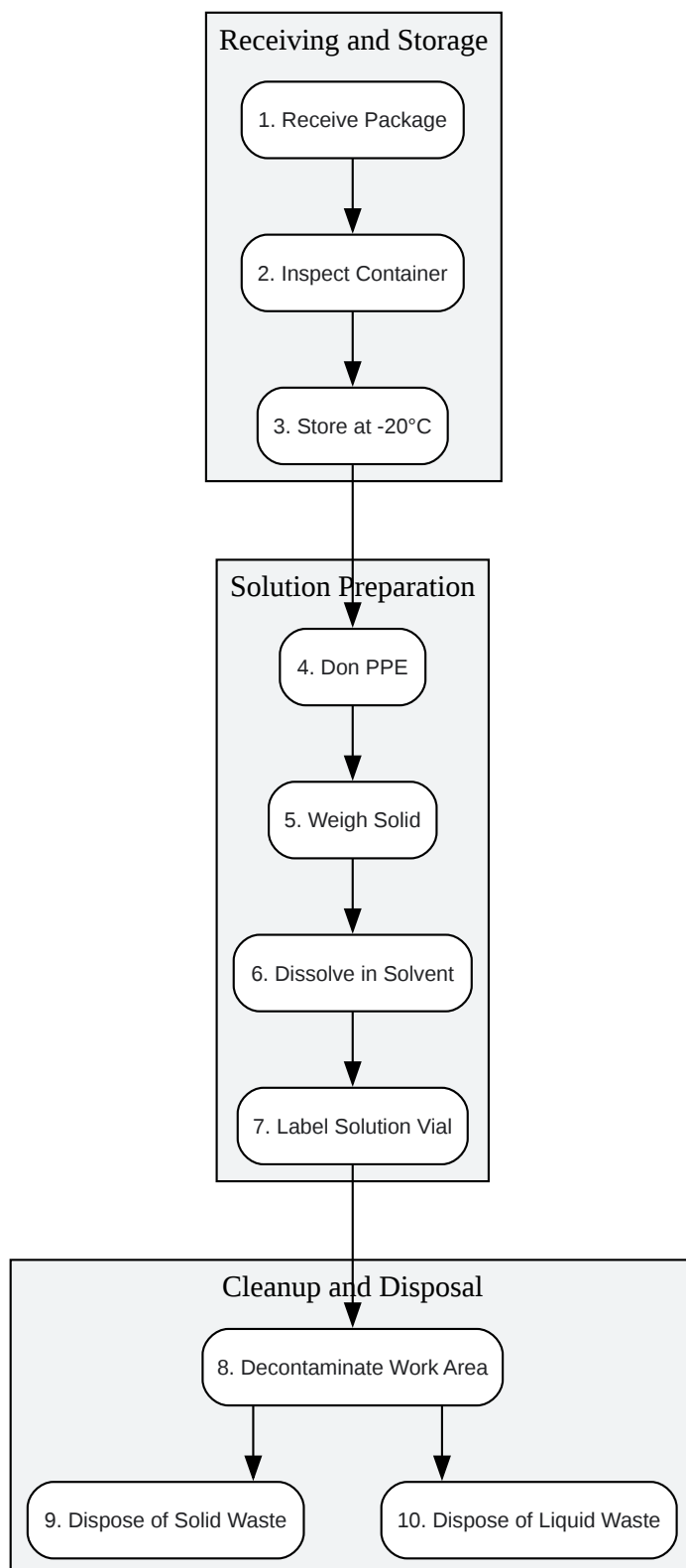
Standard laboratory PPE is required to prevent skin and eye contact.

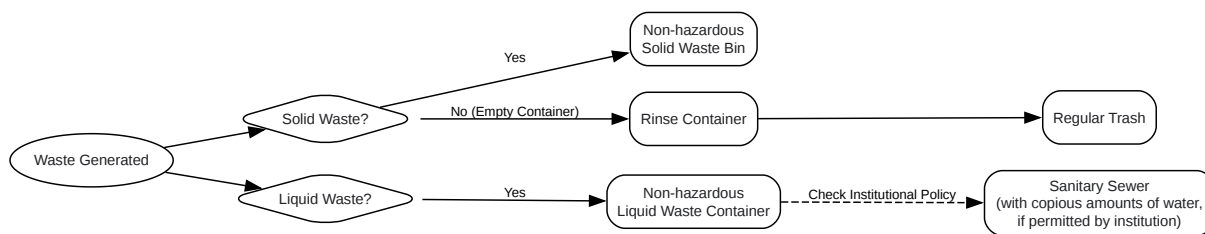
PPE Category	Item	Specification
Hand Protection	Disposable nitrile gloves	Standard laboratory grade.
Eye Protection	Safety glasses with side shields or safety goggles	ANSI Z87.1 compliant.
Body Protection	Laboratory coat	Standard length, buttoned.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If weighing fine powder that could become airborne, a dust mask or use of a fume hood is recommended.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **alpha-CEHC** from receipt to preparation of solutions.

Experimental Workflow for Handling **alpha-CEHC**:





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## References

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